

# Carasinol D: A Technical Guide on its Discovery and Natural Source

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## Compound of Interest

Compound Name: Carasinol D

Cat. No.: B3026718

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## Introduction

**Carasinol D** is a naturally occurring polyphenolic compound belonging to the stilbenoid class, specifically classified as a tetrastilbene. Stilbenoids are a well-documented group of secondary metabolites found in various plant species, known for their diverse and potent biological activities. This technical guide provides a comprehensive overview of the discovery and natural source of **Carasinol D**, including its chemical properties and a generalized experimental approach for its isolation.

## Discovery and Natural Source

**Carasinol D** was first isolated and identified by a team of researchers led by Ke Jun Cheng, with their findings published in a 2008 article in Chinese Chemical Letters.<sup>[1][2][3]</sup> This novel compound was discovered during a phytochemical investigation of the roots of *Caragana sinica* (Buc'hoz) Rehder, a plant belonging to the Leguminosae family.<sup>[1][2][3]</sup> *Caragana sinica* has a history of use in traditional medicine, prompting scientific interest in its chemical constituents.<sup>[4]</sup>

The discovery of **Carasinol D** contributed to the growing family of complex oligostilbenes isolated from the *Caragana* genus. The initial structure elucidation of **Carasinol D** was accomplished through spectroscopic analysis.<sup>[1]</sup> Interestingly, the discovery paper also noted that **Carasinol D** could be obtained through an acid-catalyzed conversion from another related natural product, Carasinol B, suggesting a potential semi-synthetic route to this compound.<sup>[1]</sup>

## Chemical Properties

**Carasinol D** is a tetrastilbene, meaning it is formed from four stilbene units. Its chemical formula is  $C_{56}H_{42}O_{13}$ , and it has a molecular weight of 922.92 g/mol [\[2\]](#) The complex structure of **Carasinol D** features multiple hydroxyl groups, which contribute to its polyphenolic nature and likely play a significant role in its biological activity.

Property	Value	Reference
Chemical Formula	$C_{56}H_{42}O_{13}$	<a href="#">[2]</a>
Molecular Weight	922.92 g/mol	<a href="#">[2]</a>
Class	Tetrastilbene	<a href="#">[1]</a> <a href="#">[2]</a>
Natural Source	Roots of Caragana sinica	<a href="#">[1]</a>
CAS Number	1072797-66-0	<a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Carasinol D** are outlined in the primary literature. Below is a generalized workflow based on common methodologies for the isolation of stilbenoids from plant material.

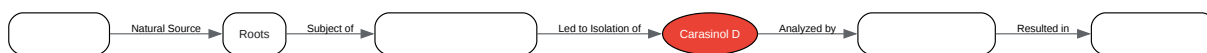
### General Isolation and Purification Workflow

- **Plant Material Collection and Preparation:** The roots of *Caragana sinica* are collected, washed, air-dried, and then ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to solvent extraction, typically using a series of solvents with increasing polarity, such as n-hexane, ethyl acetate, and methanol, to separate compounds based on their solubility.
- **Fractionation:** The crude extracts are then fractionated using techniques like column chromatography over silica gel or Sephadex LH-20. This step aims to separate the complex mixture into simpler fractions.

- Isolation of Pure Compound: The fractions containing the target compound, as indicated by analytical methods like Thin Layer Chromatography (TLC), are further purified using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **Carasinol D**.
- Structure Elucidation: The chemical structure of the isolated compound is determined using a combination of spectroscopic techniques, including:
  - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are used to elucidate the detailed connectivity and stereochemistry of the molecule.

## Visualizations

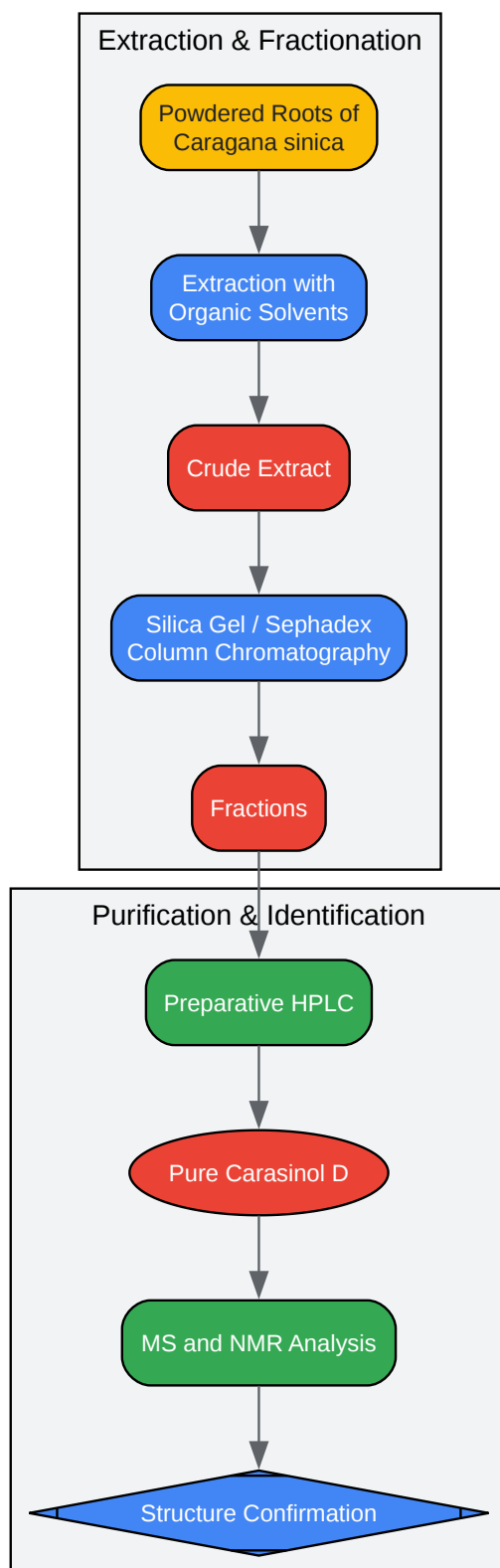
### Logical Relationship of Carasinol D Discovery



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Caption: Logical flow from the natural source to the discovery of **Carasinol D**.

### Generalized Experimental Workflow for Carasinol D Isolation



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Caption: A generalized workflow for the isolation and identification of **Carasinol D**.

## Biological Activity

While the initial discovery paper focused on the isolation and structure elucidation of **Carasinol D**, further research is needed to fully characterize its biological activities. Other stilbenoids isolated from *Caragana sinica* have demonstrated a range of pharmacological effects, including antioxidant, anti-inflammatory, and neuroprotective properties, suggesting that **Carasinol D** may also possess significant therapeutic potential. As of now, specific quantitative data on the biological activity of **Carasinol D**, such as  $IC_{50}$  values, are not widely available in the public domain.

## Conclusion

**Carasinol D** is a significant discovery in the field of natural product chemistry, representing a complex tetrastilbene from the roots of *Caragana sinica*. Its unique chemical structure warrants further investigation into its pharmacological properties. This guide provides a foundational understanding of its discovery and natural source, which can serve as a valuable resource for researchers interested in the continued exploration of this promising natural compound.

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